

# 2-Aminoheptanoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Aminoheptanoic acid

Cat. No.: B556007

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## Technical Data Sheet: 2-Aminoheptanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Aminoheptanoic acid**, a non-proteinogenic amino acid. The information herein is intended to support research and development activities where this compound is of interest.

## Chemical Identity and Formula

**2-Aminoheptanoic acid**, also known as  $\alpha$ -aminoenanthic acid, is an alpha-amino acid with a seven-carbon chain.<sup>[1]</sup> It belongs to the class of organic compounds known as alpha amino acids, where the amino group is attached to the carbon atom adjacent to the carboxylate group.<sup>[1]</sup>

## Physicochemical Data

The key molecular identifiers and properties of **2-Aminoheptanoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>2</sub>	PubChem[2][3], ChemScene[4]
Molecular Weight	145.20 g/mol	PubChem[2][3], ChemScene[4]
Average Molecular Weight	145.202	HMDB[1]
Monoisotopic Molecular Weight	145.110278721 Da	PubChem[2][3]
IUPAC Name	2-aminoheptanoic acid	PubChem[2], HMDB[1]
Synonyms	DL-2-Aminoheptanoic acid, DL-homonorleucine	PubChem[2], HMDB[1], ChemScene[4]
CAS Number	1115-90-8	PubChem[2], ChemScene[4]
SMILES	CCCCCC(C(=O)O)N	PubChem[2]

## Structural and Relational Information

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **2-Aminoheptanoic acid**.

2-Aminoheptanoic Acid

has

Molecular Formula  
 $C_7H_{15}NO_2$

results in

Molecular Weight  
145.20 g/mol

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Core Properties of **2-Aminoheptanoic Acid**

## Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and confirmation of the molecular formula of **2-Aminoheptanoic acid** typically involve techniques such as mass spectrometry and elemental analysis.

- Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecule, which can be used to confirm the elemental composition.
- Elemental Analysis: Combustion analysis provides the percentage composition of carbon, hydrogen, nitrogen, and oxygen, which can be used to derive the empirical and molecular formulas.

Specific protocols would be dependent on the instrumentation used and the desired level of precision. Researchers should consult standard analytical chemistry methodologies for detailed

experimental setups.

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## References

- 1. Human Metabolome Database: Showing metabocard for 2-Aminoheptanoic acid (HMDB0242128) [hmdb.ca]
- 2. 2-Aminoheptanoic acid | C7H15NO2 | CID 227939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (2S)-2-aminoheptanoic acid | C7H15NO2 | CID 5312965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
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